

Technical Safety Guide: Tert-butyl 4-(chlorosulfonyl)piperazine-1-carboxylate

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Compound of Interest

	<i>Tert-butyl 4-(chlorosulfonyl)piperazine-1-carboxylate</i>
Compound Name:	<i>Tert-butyl 4-(chlorosulfonyl)piperazine-1-carboxylate</i>
Cat. No.:	B186964

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Disclaimer: This document has been compiled based on the safety data available for the closely related analogue, tert-butyl 4-(chlorosulfonyl)piperidine-1-carboxylate. A specific Safety Data Sheet (SDS) for **tert-butyl 4-(chlorosulfonyl)piperazine-1-carboxylate** was not publicly available at the time of writing. The primary reactive group, the sulfonyl chloride, is the main determinant of the hazardous properties in this class of compounds. Therefore, the safety information presented here is considered a close and relevant approximation for handling and safety procedures. Researchers and scientists must exercise caution and handle the compound as if it possesses the hazards outlined below.

This guide is intended for researchers, scientists, and drug development professionals. It provides a comprehensive overview of the known hazards, handling procedures, and emergency responses associated with **tert-butyl 4-(chlorosulfonyl)piperazine-1-carboxylate**, based on the available data for its piperidine analogue.

Hazard Identification and Classification

The primary hazard associated with this compound is its corrosive nature. Based on aggregated data from the European Chemicals Agency (ECHA), the piperidine analogue is classified as a skin corrosive, Category 1B.^[1] This classification indicates that the substance will cause severe skin burns and eye damage upon contact.^{[1][2]}

Globally Harmonized System (GHS) Classification

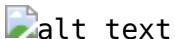
The following table summarizes the GHS classification.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
-	-	Contact with water liberates toxic gas

Data derived from the piperidine analogue.

GHS Label Elements

The following pictograms, signal word, and precautionary statements are associated with the GHS classification.

Pictogram	Signal Word
 alt text	Danger

Precautionary Statements:[[1](#)]

A comprehensive list of precautionary statements is provided in the table below.

Code	Statement
P260	Do not breathe dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
P302+P361+P354	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Immediately rinse with water for several minutes.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P354+P338	IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P316	Get emergency medical help immediately.
P321	Specific treatment (see supplemental first aid instruction on this label).
P363	Wash contaminated clothing before reuse.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

Limited quantitative data is available for the target compound. The table below lists basic physical and chemical properties for the piperidine analogue.

Property	Value
Molecular Formula	C10H18CINO4S
Molecular Weight	283.77 g/mol [1]
Melting Point	82.0°C to 85.0°C [2]
Appearance	White solid [2]

Data for the piperidine analogue.

Experimental Protocols

The hazard classifications are determined by standardized experimental protocols. The following are representative methodologies for assessing the key hazards of this compound.

Skin Corrosion/Irritation Assessment (OECD TG 431: In Vitro Skin Corrosion)

This test determines the corrosive potential of a chemical by measuring its effect on a reconstituted human epidermis model.

Methodology:

- **Test System:** A reconstituted human epidermis model, which consists of normal, human-derived epidermal keratinocytes cultured to form a multi-layered, highly differentiated model of the human epidermis.
- **Procedure:** A small amount of the test chemical is applied topically to the skin tissue model.
- **Exposure:** The chemical is left in contact with the tissue for specific time points (e.g., 3 minutes and 1 hour).
- **Viability Assessment:** After exposure, the tissue is rinsed, and cell viability is measured using a colorimetric assay (e.g., MTT assay). The MTT assay measures the activity of mitochondrial reductase enzymes, which is an indicator of cell viability.

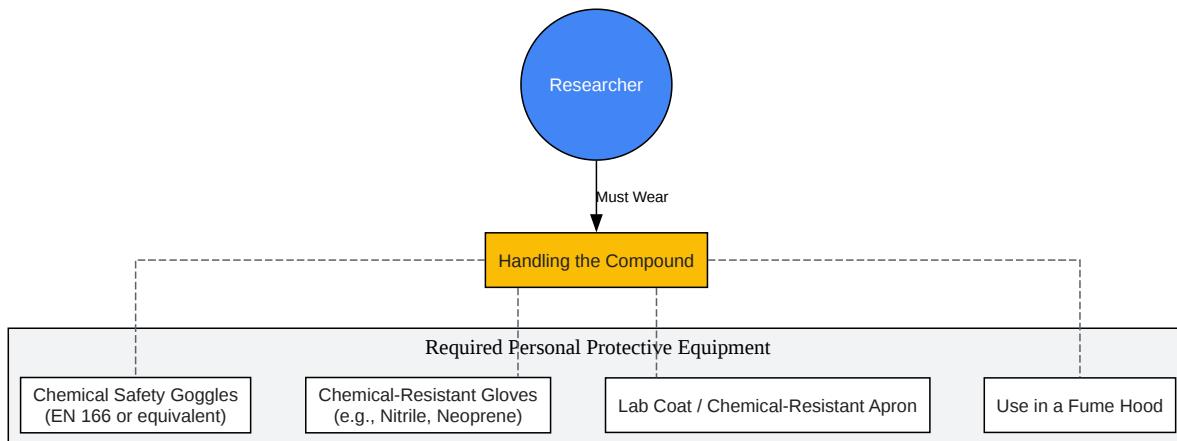
- Classification: The chemical is classified as corrosive (Category 1) if the cell viability is below a certain threshold after the specified exposure times. Sub-categorization into 1A, 1B, or 1C is based on the exposure time required to reduce cell viability.

Handling and Storage

Proper handling and storage are critical to minimize risk.

Personal Protective Equipment (PPE)

A diagram illustrating the required PPE is provided below.



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Caption: Required PPE for handling the compound.

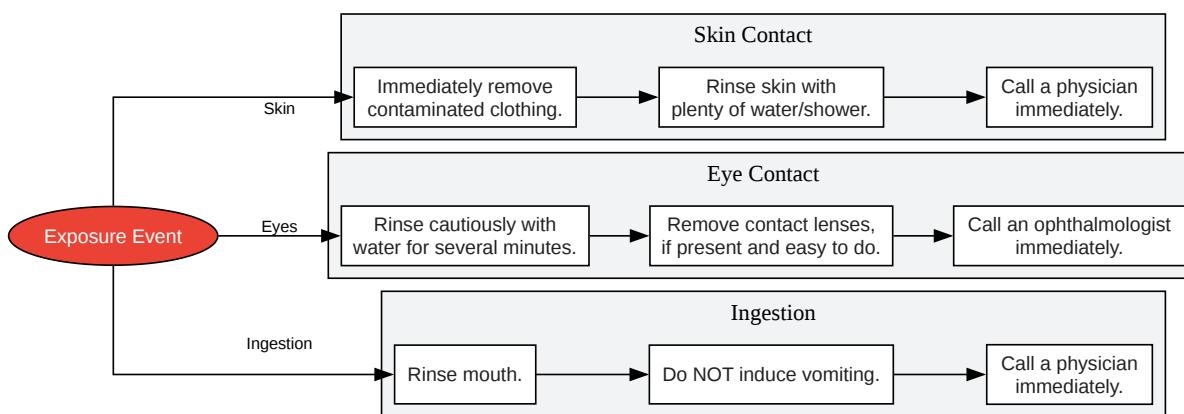
Storage Conditions

Store in a tightly closed container in a dry, cool, and well-ventilated place.^[2] Keep away from incompatible materials such as strong oxidizing agents, acids, and water. The compound is

moisture-sensitive and reacts with water, potentially liberating toxic gas.[\[2\]](#)

Emergency Procedures

A logical workflow for emergency response is outlined below.



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Caption: Emergency response workflow for exposure events.

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References

- 1. tert-Butyl 4-(chlorosulfonyl)piperidine-1-carboxylate | C10H18ClNO4S | CID 45789737 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. tert-Butyl 4-(chlorosulfonyl)piperidine-1-carboxylate, 97% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]

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